

# Technical Support Center: Enhancing Data Quality in NCDC Surveillance Systems

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: NCDC

Cat. No.: B077871

[Get Quote](#)

Welcome to the technical support center for researchers, scientists, and drug development professionals working with surveillance data from the Nigeria Centre for Disease Control (**NCDC**). This resource provides troubleshooting guidance and answers to frequently asked questions to help you navigate and address common data quality challenges.

## Troubleshooting Guides

This section offers step-by-step guidance to resolve specific issues you may encounter during your analysis of **NCDC** surveillance data.

### Issue 1: Inconsistent or Missing Variable Formatting

Q1: I have downloaded a dataset, and the variables for age and gender are inconsistently entered. For example, age is sometimes in years and other times in months, and gender is variously recorded as "M," "F," "Male," "Female," or is missing entirely. How can I standardize this data?

A1: This is a common data quality issue stemming from variations in data entry at different facilities.<sup>[1][2]</sup> To address this, you should implement a data cleaning protocol.

- **Step 1: Profiling the Data:** Use a data profiling tool or script (in R or Python) to get a summary of the unique values and their frequencies in the 'age' and 'gender' columns. This will help you understand the extent of the inconsistency.

- Step 2: Define a Standard: Decide on a uniform format for each variable. For example, age should be in years, and gender should be "Male" or "Female".
- Step 3: Develop a Conversion Logic:
  - For age, you will need to create a script that identifies entries in months (e.g., by looking for values greater than 100 or entries that contain "months") and convert them to years by dividing by 12. For missing age data, you may need to decide on an imputation strategy, such as mean or median imputation, or flagging them as "Unknown."
  - For gender, create a mapping rule in your script. For instance, map "M" and "Male" to "Male," and "F" and "Female" to "Female." All other variations or blanks should be mapped to "Unknown" or a similar standardized category.
- Step 4: Apply and Validate: Run your script on a copy of your dataset. Afterwards, re-profile the cleaned data to ensure that all values now conform to your defined standard.

## Issue 2: Implausible or Out-of-Range Data Points

Q2: My analysis is showing a surprising number of cholera cases in a Local Government Area (LGA) with no history of outbreaks. How can I verify if this is a data entry error?

A2: Implausible data points can significantly skew research findings. These often arise from typographical errors during data entry.

- Step 1: Cross-Verification: The first step is to cross-reference the data with other available reports from the **NCDC** or the State Ministry of Health for the same period. Look for weekly epidemiological reports or situation reports that can corroborate the numbers.
- Step 2: Outlier Detection: Use statistical methods to identify outliers. For example, you can calculate the mean and standard deviation for the number of cases for that specific disease in that region over time. Any data point that falls several standard deviations away from the mean should be flagged for further investigation.
- Step 3: Understand the Data Collection Context: Review the data dictionary or metadata, if available, to understand how the data was collected. Was there a change in case definition

or reporting practice during that period? Sometimes, a surge in numbers can be due to intensified surveillance or a specific public health campaign.

- **Step 4: Flag and Document:** If you cannot verify the data and suspect it to be an error, it is best to exclude it from your primary analysis. However, you must document this decision and the reasons for it in your methodology. Mention the potential impact of this data point in your discussion section.

## Frequently Asked Questions (FAQs)

**Q1:** What are the most common data quality issues I should be aware of when using **NCDC** surveillance data?

**A1:** Based on assessments of the Nigerian surveillance system, researchers should be particularly mindful of the following issues:

Data Quality Issue	Common Manifestations	Key Contributing Factors
Incompleteness	Missing patient data such as age, sex, diagnosis, and laboratory results.[1][2]	Poor documentation practices at health facilities and inadequate reporting tools.[1][3]
Inaccuracy	Incorrectly entered patient information like addresses and phone numbers.[4]	Manual data entry and lack of standardized data entry protocols.[4]
Untimeliness	Delays in data reporting from the local to the national level.	Paper-based reporting systems in some areas and logistical challenges.[5]
Inconsistency	Variations in how data is recorded across different facilities and over time.	Lack of continuous training for healthcare workers on data recording standards.[6]

**Q2:** What is the Integrated Disease Surveillance and Response (IDSR) strategy, and how does it affect the data I am using?

A2: The Integrated Disease Surveillance and Response (IDSR) is a strategy adopted by Nigeria to strengthen its public health surveillance and response capabilities.[3][7] It aims to improve the usability of surveillance and laboratory data for early detection and response to major causes of illness and death.[3] For researchers, this means that the data collected is, in principle, intended to be comprehensive and action-oriented. The IDSR framework standardizes the data flow from health facilities to the national level.[8] However, the implementation and functionality of IDSR can vary from state to state, which can lead to inconsistencies in data quality.[2]

Q3: Are there any ongoing initiatives to improve the quality of **NCDC** surveillance data?

A3: Yes, the **NCDC** and its partners are actively working to enhance data quality. Key initiatives include:

- **Digital Surveillance Tools:** The adoption and scale-up of electronic platforms like the Surveillance Outbreak Response Management and Analysis System (SORMAS) and e-Surve are designed to improve real-time data reporting and reduce manual entry errors.[5][9]
- **Capacity Building:** There is an ongoing focus on training and mentoring healthcare workers and surveillance officers on standardized reporting, outbreak detection, and data analysis. [10]
- **Strengthening Laboratory Networks:** Efforts are being made to improve the diagnostic capacity of laboratories and ensure that laboratory results are promptly integrated into the surveillance data.
- **Data-Driven Policies:** There is a growing emphasis on using data to inform public health policies and interventions, which in turn creates a greater demand for high-quality data.[11]

## Experimental Protocols

### Protocol 1: Standard Data Quality Assessment

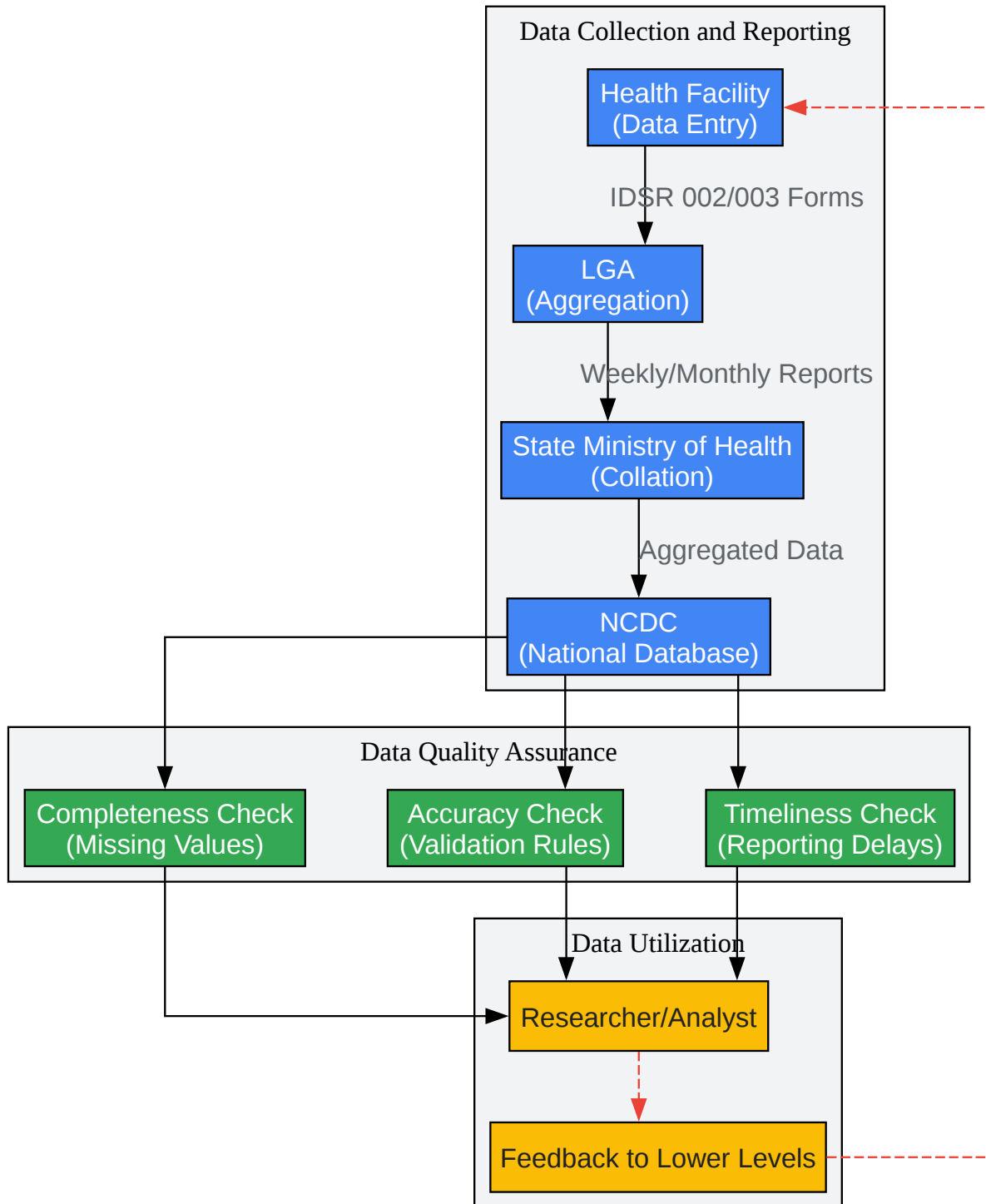
This protocol outlines a standard procedure for assessing the quality of a received **NCDC** surveillance dataset.

**Objective:** To systematically evaluate a dataset for completeness, consistency, and timeliness.

## Methodology:

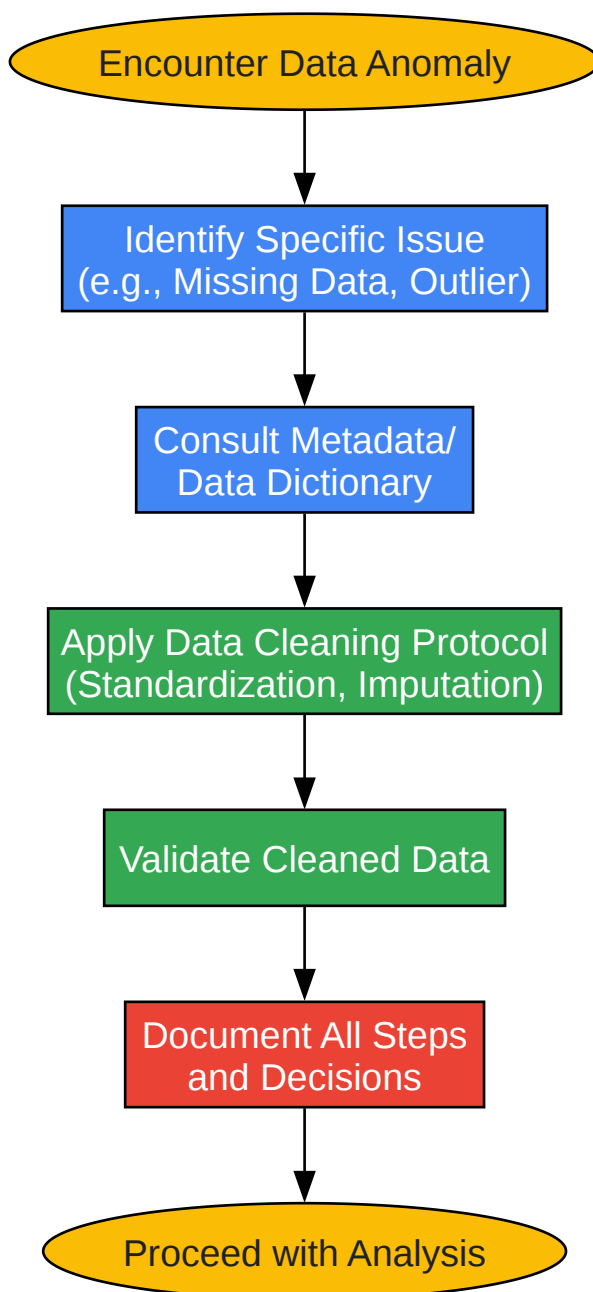
- Data Profiling:
  - For each variable in the dataset, calculate the percentage of missing values.
  - Generate frequency distributions for categorical variables to identify inconsistent entries (e.g., different spellings for the same location).
  - For numerical variables, calculate descriptive statistics (mean, median, standard deviation, range) to identify potential outliers.
- Consistency Checks:
  - Internal Consistency: Check for logical contradictions within the data. For example, the date of diagnosis should not be before the date of birth.
  - External Consistency: Compare aggregated data from your dataset with published reports from the **NCDC** for the same time period and geographical area to check for major discrepancies.
- Timeliness Assessment:
  - If the dataset includes both the date of event (e.g., symptom onset) and the date of reporting, calculate the time lag between the two.
  - Analyze the distribution of these time lags to assess reporting delays.

## Visualizations



[Click to download full resolution via product page](#)

Caption: Data flow and quality assurance in the IDSR system.



[Click to download full resolution via product page](#)

Caption: Workflow for troubleshooting data quality issues.

#### ***Need Custom Synthesis?***

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## References

- 1. researchgate.net [researchgate.net]
- 2. ncdc.gov.ng [ncdc.gov.ng]
- 3. A rapid assessment of the implementation of integrated disease surveillance and response system in Northeast Nigeria, 2017 - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Improving Data Integrity in Public Health: A Case Study of an Outbreak Management System in Nigeria - PMC [pmc.ncbi.nlm.nih.gov]
- 5. How e-Surveillance strengthens health systems in Nigeria | WHO | Regional Office for Africa [afro.who.int]
- 6. clintonhealthaccess.org [clintonhealthaccess.org]
- 7. nas.org.ng [nas.org.ng]
- 8. Integrated disease surveillance and response strategy for epidemic prone diseases at the primary health care (PHC) level in Oyo State, Nigeria: what do health care workers know and feel? - PMC [pmc.ncbi.nlm.nih.gov]
- 9. wjarr.com [wjarr.com]
- 10. Surveillance Officer Temp (Abuja, Lagos, Akwa Ibom, Enugu, Gombe, Kano) in Abuja | Careers at Nigeria [jobs-jhpiego.icims.com]
- 11. Experts Seek Data-Driven Policies To Strengthen Nigeria Health Systems - Trending News [tvcnews.tv]
- To cite this document: BenchChem. [Technical Support Center: Enhancing Data Quality in NCDC Surveillance Systems]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077871#strategies-for-enhancing-data-quality-in-ncdc-surveillance-systems]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]



**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)